

Dammarenolic Acid: Application Notes and Protocols for HIV Therapeutic Research

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Compound of Interest

Compound Name: *Dammarenolic acid*

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These application notes provide a comprehensive overview of **dammarenolic acid** as a potential therapeutic agent against the Human Immunodeficiency Virus (HIV). This document includes a summary of its anti-HIV activity, detailed protocols for key experimental assays, and visualizations of its proposed mechanism of action and experimental workflows.

Introduction

Dammarenolic acid, a 3,4-secodammarane triterpenoid isolated from plants of the *Aglaia* species, has demonstrated potent anti-retroviral activity in vitro.^[1] It has been identified as a promising lead compound for the development of novel antiretroviral drugs.^[1] This document outlines the current understanding of **dammarenolic acid**'s anti-HIV properties and provides standardized protocols for its further investigation.

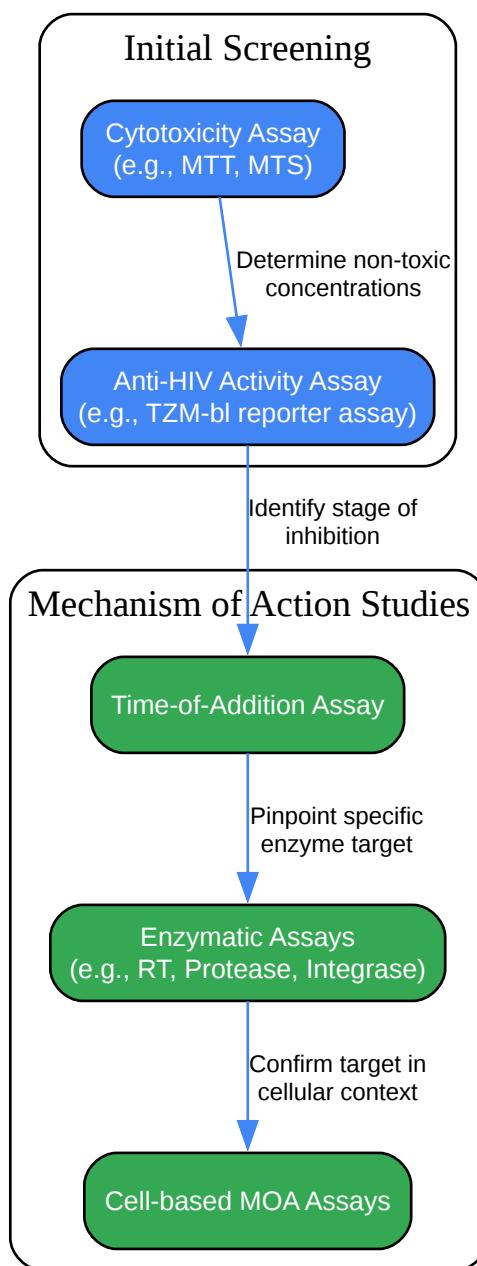
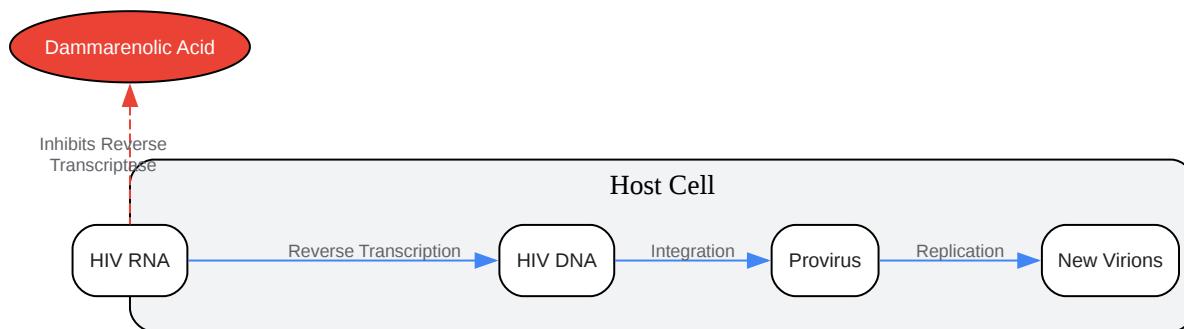
Quantitative Data Summary

The anti-HIV-1 activity and cytotoxicity of **dammarenolic acid** have been evaluated in vitro. The following table summarizes the key quantitative data.

Compound	IC50 (μ g/mL)	CC50 (μ g/mL)	Selectivity Index (SI = CC50/IC50)	Cell Line	Virus Strain	Reference
Dammarenolic Acid	0.48	>10.69	>22.27	Not specified in abstract	HIV-1	[1]
Nevirapine	Not specified	Significantly less cytotoxic than dammarenolic acid	Not applicable	Not specified in abstract	HIV-1	[1]
Methyldammarenolate	No anti-HIV-1 activity	Not specified	Not applicable	Not specified in abstract	HIV-1	[1]

Proposed Mechanism of Action

Time-of-addition experiments have suggested that **dammarenolic acid** acts at an early stage of the HIV-1 replication cycle.[\[1\]](#) Its kinetic profile is similar to that of Nevirapine, a well-characterized non-nucleoside reverse transcriptase inhibitor (NNRTI).[\[1\]](#) This suggests that **dammarenolic acid** may exert its anti-HIV effect by inhibiting the reverse transcriptase (RT) enzyme, which is crucial for the conversion of viral RNA into DNA.[\[2\]](#)[\[3\]](#)[\[4\]](#)



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